

# 5-Nitroso-2,4,6-triaminopyrimidine CAS number and properties

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## Compound of Interest

Compound Name: 5-Nitroso-2,4,6-triaminopyrimidine

Cat. No.: B018466

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## An In-depth Technical Guide to 5-Nitroso-2,4,6-triaminopyrimidine

This technical guide provides a comprehensive overview of **5-Nitroso-2,4,6-triaminopyrimidine**, a versatile chemical intermediate. The information is tailored for researchers, scientists, and professionals involved in drug development and chemical synthesis.

## Chemical and Physical Properties

**5-Nitroso-2,4,6-triaminopyrimidine**, also known as 2,4,6-Triamino-5-nitrosopyrimidine, is a heterocyclic organic compound. Its fundamental properties are summarized below.

Property	Value	Source(s)
CAS Number	1006-23-1	[1][2][3]
Molecular Formula	C <sub>4</sub> H <sub>6</sub> N <sub>6</sub> O	[1][2][3]
Molecular Weight	154.13 g/mol	[1][2][3]
Appearance	Purple solid, Light Pink to Pink, or Pale Red	[3][4][5]
Melting Point	300 °C	[3][6]
Boiling Point	277.47°C (estimate)	[3][6]
Density	1.4788 g/cm <sup>3</sup> (estimate)	[3][6]
Solubility	Slightly soluble in DMF and DMSO upon heating	[3][6]
Stability	Stable, but incompatible with strong oxidizing agents. Air sensitive.	[3][6][7]
Storage	Store at < -15°C under an inert gas like nitrogen.	[1]

## Synthesis and Experimental Protocols

Several methods for the synthesis of **5-Nitroso-2,4,6-triaminopyrimidine** have been reported. Below are detailed protocols for the most common approaches.

### Nitrosation of 2,4,6-Triaminopyrimidine

This method involves the direct nitrosation of 2,4,6-triaminopyrimidine.

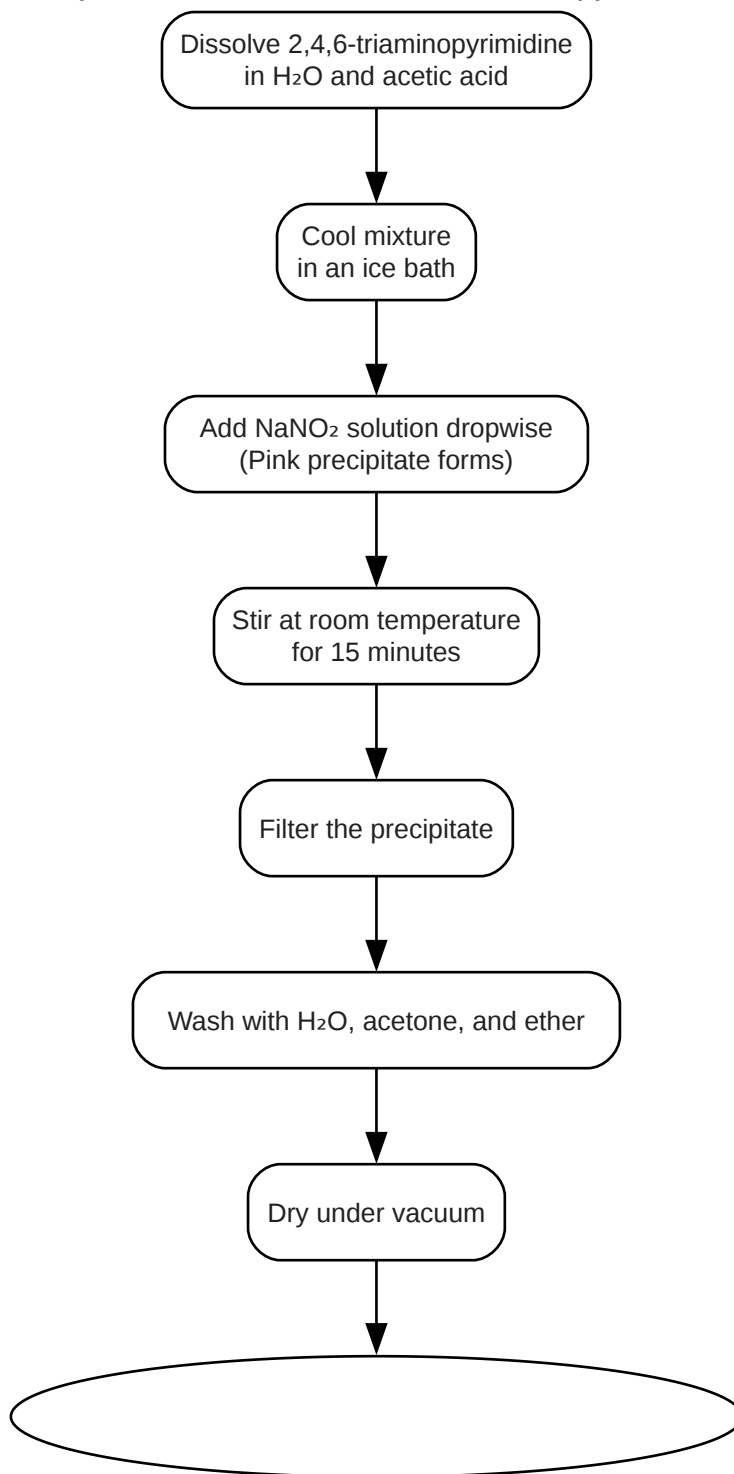
Experimental Protocol:

- Dissolve 2,4,6-triaminopyrimidine (300 mg, 2.40 mmol) in water (2.4 mL).[4]
- Add acetic acid (220 µL) to the solution.[4]

- Cool the mixture in an ice bath.[4]
- Prepare a solution of sodium nitrite ( $\text{NaNO}_2$ ) (174 mg, 2.52 mmol) in water (1 mL).[4]
- Add the sodium nitrite solution dropwise to the cooled pyrimidine solution. A pink precipitate will form.[4]
- Stir the resulting mixture at room temperature for 15 minutes.[4]
- Filter the precipitate and wash it sequentially with water, acetone, and ether.[4]
- Dry the product under vacuum to obtain **5-Nitroso-2,4,6-triaminopyrimidine** as a purple solid (yield: 342 mg, 92%).[4]

Synthesis Workflow: Nitrosation of 2,4,6-Triaminopyrimidine

## Workflow for the Synthesis of 5-Nitroso-2,4,6-triaminopyrimidine via Nitrosation

[Click to download full resolution via product page](#)Caption: Synthesis of **5-Nitroso-2,4,6-triaminopyrimidine**.

## One-Pot Synthesis from Guanidine Salt and Malononitrile

This improved process allows for the production of **5-Nitroso-2,4,6-triaminopyrimidine** without the isolation of intermediate products.[8]

Experimental Protocol:

- Boil a guanidine salt and malononitrile in a lower aliphatic alcohol in the presence of a base.
- After cooling, adjust the pH of the reaction mixture with acetic acid.
- Add water to the mixture.
- Treat the aqueous, acid-adjusted mixture with nitrous acid (formed in situ from a nitrite salt like sodium nitrite).
- The precipitated **5-Nitroso-2,4,6-triaminopyrimidine** is then recovered by filtration, washed with water, and dried.[8]

## Applications in Research and Development

**5-Nitroso-2,4,6-triaminopyrimidine** is a significant intermediate in the synthesis of various molecules with pharmaceutical and industrial applications.

- **Pharmaceutical Synthesis:** It is a key precursor in the production of aminobenzodiazepines and the diuretic drug 2,4,7-triamino-6-phenyl-pteridine.[4][8] It is also explored for its potential in developing new medications, including anti-cancer agents, due to its nitrogen-rich structure.[9]
- **Industrial Chemistry:** It is used to synthesize 2,4,5,6-tetraaminopyrimidine, a component in oxidation hair dyes.[8]
- **Agrochemicals:** This compound serves as a precursor in the synthesis of herbicides and pesticides.[9]
- **Energetic Materials:** The N-oxidation of **5-Nitroso-2,4,6-triaminopyrimidine** can lead to the synthesis of energetic compounds like 5-Nitro-2,4,6-triaminopyrimidine-1,3-Dioxide

(NTAPDO) and 5-Nitro-2,4,6-triaminopyrimidine-1-oxide (NTAPMO).[\[10\]](#)

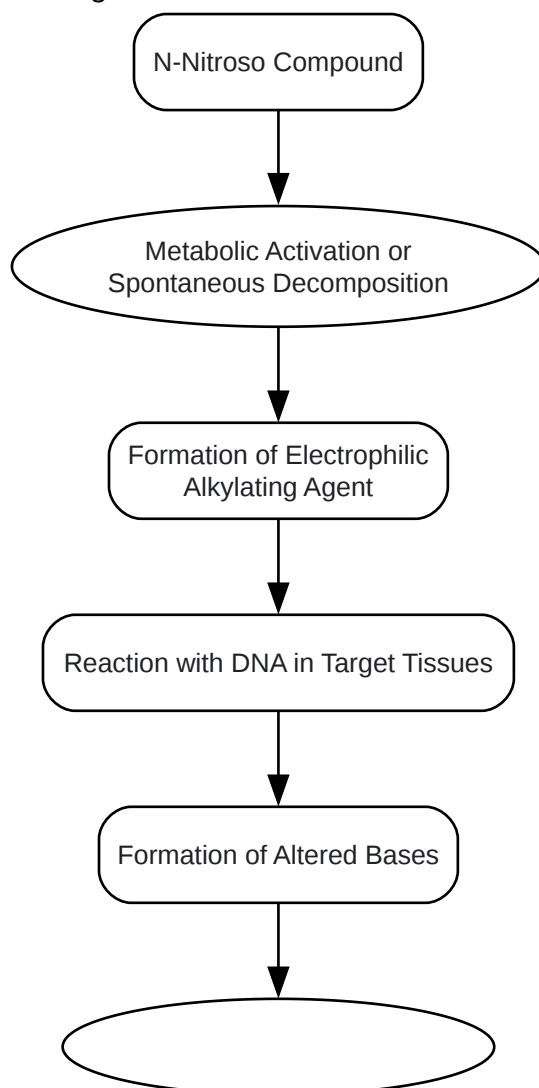
## Biological Activity and Mechanism of Action

The specific signaling pathways and detailed mechanism of action for **5-Nitroso-2,4,6-triaminopyrimidine** are not extensively documented in the available literature. However, as an N-nitroso compound, its biological activity may be related to the general mechanisms attributed to this class of molecules.

N-nitroso compounds are known to be carcinogenic in animal studies.[\[11\]](#) Their mechanism of action involves the formation of potent electrophilic alkylating agents either through spontaneous decomposition or metabolic activation.[\[11\]](#) These electrophiles can then react with the DNA in target tissues, leading to the formation of altered bases, which can initiate carcinogenesis.[\[11\]](#) It is suggested that the biological activity of N-nitroso compounds in humans is similar to that observed in experimental animals.[\[11\]](#)

General Mechanism of Action for N-Nitroso Compounds

## General Carcinogenic Mechanism of N-Nitroso Compounds



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Caption: Carcinogenic mechanism of N-Nitroso compounds.

## Safety and Handling

**5-Nitroso-2,4,6-triaminopyrimidine** is for research use only and is not intended for diagnostic or therapeutic use.[2] It is classified as an irritant, causing skin and serious eye irritation, and may cause respiratory irritation.[3] Standard laboratory safety precautions, including the use of personal protective equipment, should be followed when handling this compound. It is incompatible with strong oxidizing agents and is air-sensitive.[3][5][7] Proper storage in a freezer at -20°C is recommended.[3][6]

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